

Physical properties of "methyl 3-bromopropanoate"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Br-C3-methyl ester*

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An In-depth Technical Guide to the Physical Properties of Methyl 3-Bromopropanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of methyl 3-bromopropanoate. The information is presented in a structured format to facilitate easy access and comparison of data. Detailed experimental protocols for the determination of these properties are also included, along with visualizations to aid in understanding the methodologies.

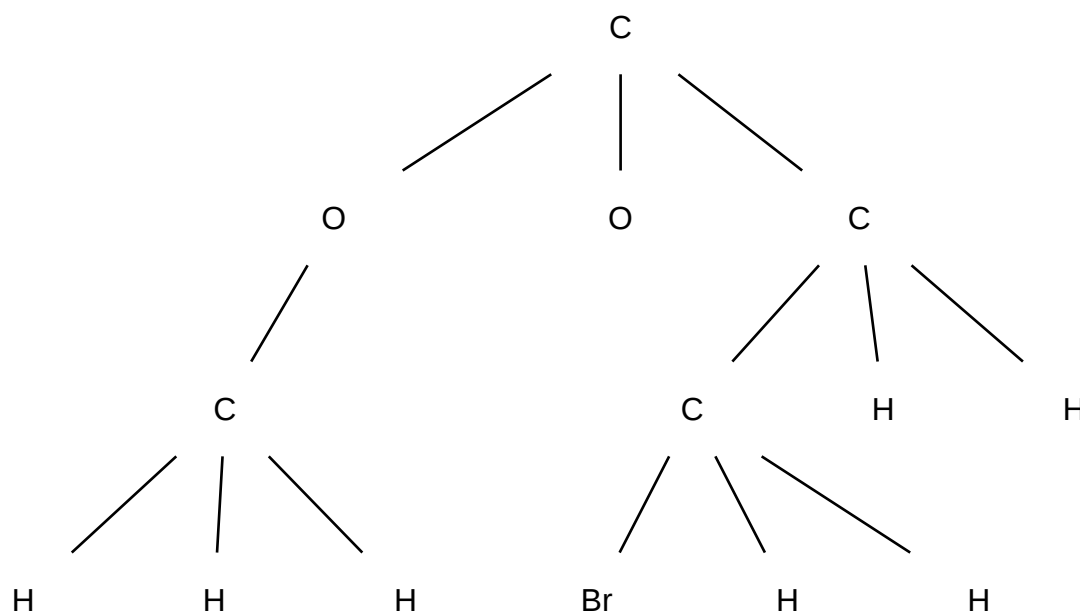
Summary of Physical Properties

The quantitative physical properties of methyl 3-bromopropanoate are summarized in the table below for quick reference.

Property	Value	Conditions
Molecular Formula	C ₄ H ₇ BrO ₂	
Molecular Weight	167.00 g/mol	[1][2][3]
Appearance	Colorless to pale yellow liquid	[4][5]
Density	1.53 g/mL	at 25 °C[1][6]
Boiling Point	64-66 °C	at 18 mmHg[1][6]
105 °C	at 60 mmHg[4]	
58-60 °C	at 12 mmHg[3]	
Melting Point	Not applicable (liquid at room temperature)	[2]
Refractive Index	1.458-1.46	at 20 °C[1][2][4]
Solubility	Immiscible in water; Soluble in organic solvents	[3][5]
Flash Point	75 °C (167 °F)	[3][4]

Chemical Structure

The following diagram illustrates the 2D chemical structure of methyl 3-bromopropanoate.



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2D Structure of Methyl 3-bromopropanoate

Detailed Physical Properties

3.1. Molecular Formula and Molecular Weight The molecular formula of methyl 3-bromopropanoate is C₄H₇BrO₂.^{[1][3][4]} This corresponds to a molecular weight of 167.00 g/mol.^{[1][2][3]}

3.2. Appearance and Odor Methyl 3-bromopropanoate is a colorless to pale yellow liquid at room temperature.^{[4][5]} It possesses a fruity odor, which is characteristic of many esters.^[5]

3.3. Density The density of methyl 3-bromopropanoate has been reported to be 1.53 g/mL at 25 °C.^{[1][6]}

3.4. Boiling Point The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For methyl 3-bromopropanoate, the boiling point is typically reported at reduced pressures. The reported values include 64-66 °C at 18 mmHg^{[1][6]}, 105 °C at 60 mmHg^[4], and 58-60 °C at 12 mmHg.^[3]

3.5. Melting Point As methyl 3-bromopropanoate is a liquid at standard conditions, a melting point is not applicable.[\[2\]](#)

3.6. Refractive Index The refractive index of methyl 3-bromopropanoate is a measure of how much the path of light is bent, or refracted, when entering the liquid. The value is reported as approximately 1.458 to 1.46 at 20 °C, measured at the D-line of the sodium spectrum.[\[1\]](#)[\[2\]](#)[\[4\]](#)

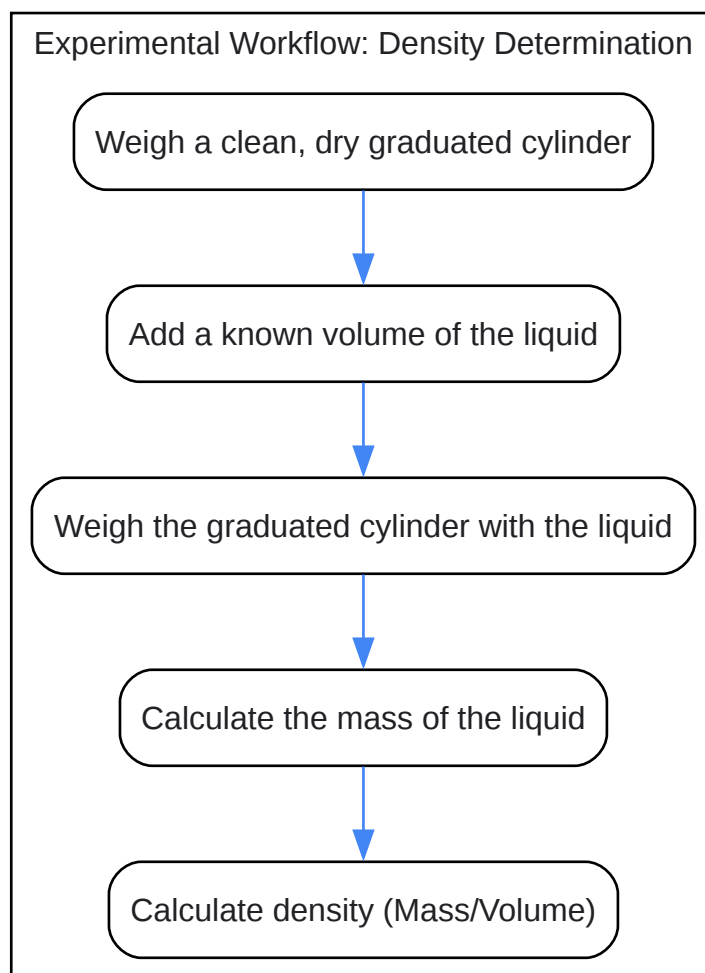
3.7. Solubility Methyl 3-bromopropanoate is immiscible in water.[\[3\]](#) However, it is soluble in common organic solvents.[\[5\]](#)

Experimental Protocols

The following sections detail the general methodologies for determining the key physical properties of a liquid compound like methyl 3-bromopropanoate.

4.1. Determination of Density

The density of a liquid can be determined by measuring its mass and volume.



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Workflow for Density Determination.

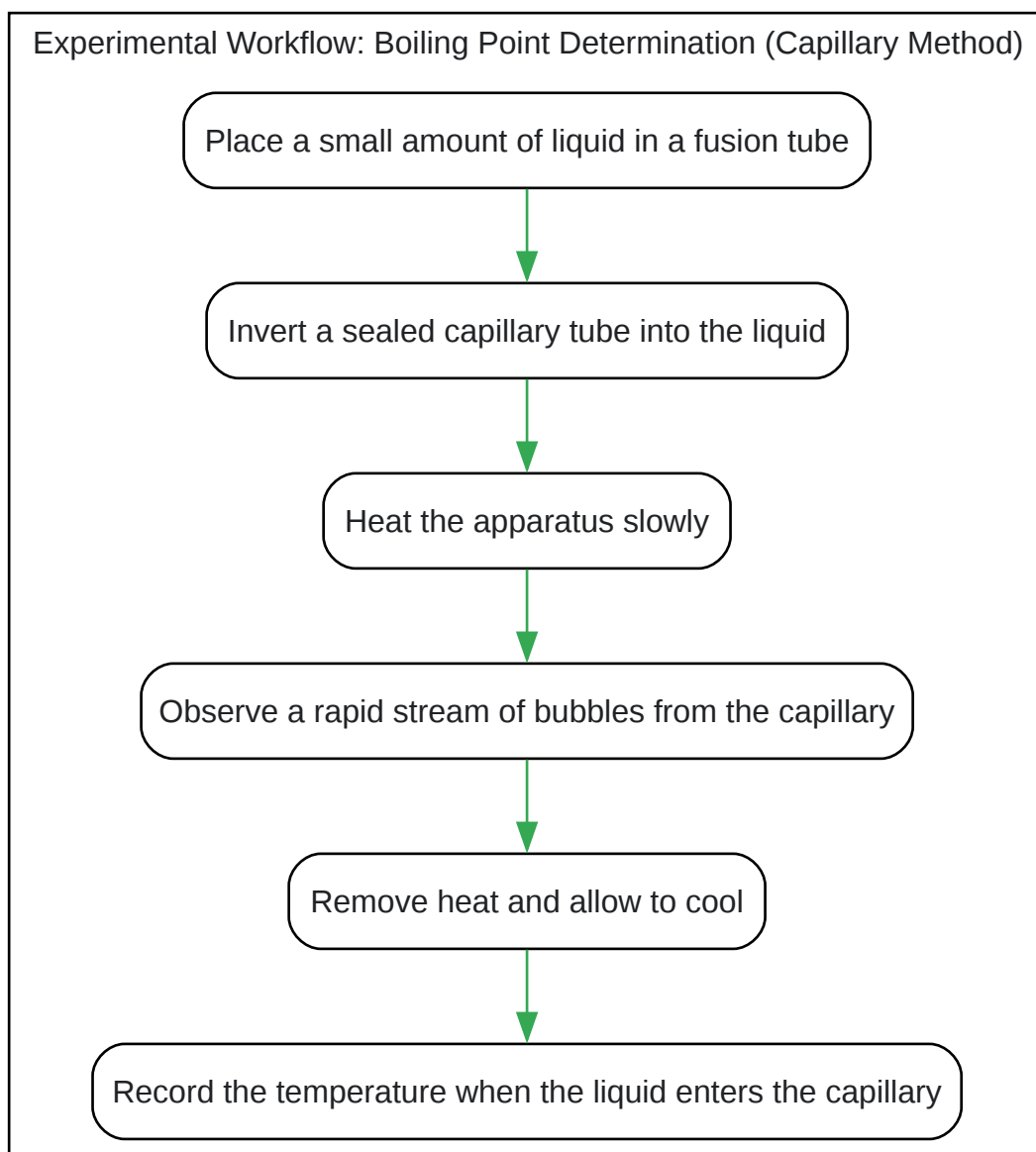
Methodology:

- **Mass of Empty Container:** A clean and dry graduated cylinder is weighed using an analytical balance to determine its mass (m_1).^[7]
- **Volume of Liquid:** A specific volume of methyl 3-bromopropanoate (V) is added to the graduated cylinder. The volume is read from the bottom of the meniscus.^{[7][8]}
- **Mass of Container and Liquid:** The graduated cylinder containing the liquid is weighed again to get the total mass (m_2).^[7]

- **Mass of Liquid:** The mass of the liquid (m) is calculated by subtracting the mass of the empty graduated cylinder from the total mass ($m = m_2 - m_1$).
- **Density Calculation:** The density (ρ) is then calculated by dividing the mass of the liquid by its volume ($\rho = m/V$).^{[8][9]}

4.2. Determination of Boiling Point

The capillary method is a common technique for determining the boiling point of a small amount of liquid.^[10]



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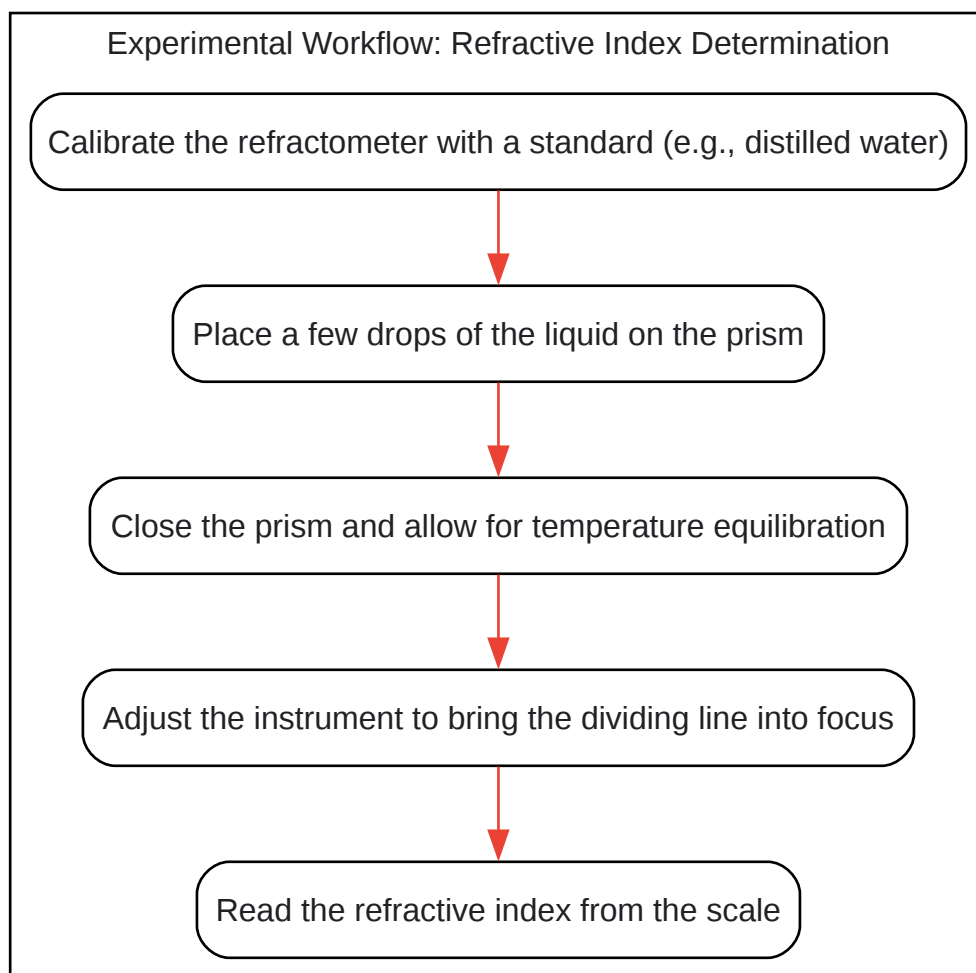
Workflow for Boiling Point Determination.

Methodology:

- **Sample Preparation:** A small amount of methyl 3-bromopropanoate is placed in a small test tube or fusion tube.
- **Capillary Insertion:** A capillary tube, sealed at one end, is placed open-end down into the liquid.^[11]
- **Heating:** The assembly is attached to a thermometer and heated gently in a heating block or Thiele tube.^{[12][13]}
- **Observation of Bubbles:** As the liquid heats up, trapped air will be expelled from the capillary tube, followed by a steady stream of vapor bubbles as the liquid begins to boil.^[12]
- **Cooling and Measurement:** The heat source is removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the vapor pressure inside the capillary equals the atmospheric pressure, and liquid is drawn up into the capillary tube.^[10]
^[12] This temperature is recorded.

4.3. Determination of Refractive Index

A refractometer is the standard instrument used to measure the refractive index of a liquid.



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Workflow for Refractive Index Determination.

Methodology:

- **Calibration:** The refractometer is calibrated using a standard substance with a known refractive index, such as distilled water.
- **Sample Application:** A few drops of methyl 3-bromopropanoate are placed on the clean, dry prism of the refractometer.
- **Measurement:** The prism is closed, and the instrument is adjusted to bring the boundary line between the light and dark fields into sharp focus at the crosshairs of the eyepiece.

- Reading: The refractive index is then read directly from the instrument's scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.

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- To cite this document: BenchChem. [Physical properties of "methyl 3-bromopropanoate"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585468#physical-properties-of-methyl-3-bromopropanoate]

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